

# Structure and chemical properties of Casein Kinase II Inhibitor IV

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## Compound of Interest

Compound Name: Casein Kinase II Inhibitor IV

Cat. No.: B3057917

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## An In-depth Technical Guide to Casein Kinase II Inhibitor IV

For Researchers, Scientists, and Drug Development Professionals

## Introduction

Casein Kinase II (CK2) is a highly conserved, constitutively active serine/threonine protein kinase that plays a pivotal role in a vast array of cellular processes, including cell cycle regulation, proliferation, and apoptosis.<sup>[1]</sup> Its dysregulation has been implicated in numerous diseases, particularly cancer, making it a significant target for therapeutic intervention. This document provides a comprehensive technical overview of **Casein Kinase II Inhibitor IV**, a potent and selective inhibitor of CK2.

**Casein Kinase II Inhibitor IV**, identified as 3-(3-(2-(3,4,5-Trimethoxy-phenylamino)-7H-pyrrolo[2,3-d]pyrimidin-7-yl)phenyl)propionitrile, is a cell-permeable, ATP-competitive inhibitor.<sup>[2]</sup> It was discovered through a high-throughput screen for small molecules that induce the differentiation of normal human epidermal keratinocytes (NHEKs).<sup>[3][4]</sup> This guide details its structure, chemical properties, biological activity, and the experimental protocols utilized for its characterization.

## Structure and Chemical Properties

**Casein Kinase II Inhibitor IV** is a pyrrolopyrimidine derivative with a complex aromatic structure. Its detailed chemical identifiers and properties are summarized below.

## Chemical Structure

IUPAC Name: 3-(3-(2-(3,4,5-trimethoxyphenylamino)-7H-pyrrolo[2,3-d]pyrimidin-7-yl)phenyl)propanenitrile

Molecular Formula: C<sub>24</sub>H<sub>23</sub>N<sub>5</sub>O<sub>3</sub>[\[5\]](#)

Molecular Weight: 429.47 g/mol [\[5\]](#)

## Physicochemical Properties

The known physicochemical properties of **Casein Kinase II Inhibitor IV** are presented in the table below, providing essential information for its handling, storage, and use in experimental settings.

Property	Value	Reference
CAS Number	863598-09-8	<a href="#">[5]</a>
IC50	9 nM	<a href="#">[3]</a> <a href="#">[5]</a>
Solubility	DMSO: 70 mg/mL (162.99 mM)	<a href="#">[4]</a>
Appearance	Light yellow to yellow solid	<a href="#">[3]</a>
Storage	Powder: -20°C for 3 years. In solvent: -80°C for 2 years.	<a href="#">[3]</a>
SMILES	N#CCCC1=CC=CC(N2C=CC3=CN=C(NC4=CC(OC)=C(OC)C(OC)=C4)N=C32)=C1	<a href="#">[3]</a>
InChI Key	KKVZKYOBQGDKIB-UHFFFAOYSA-N	-

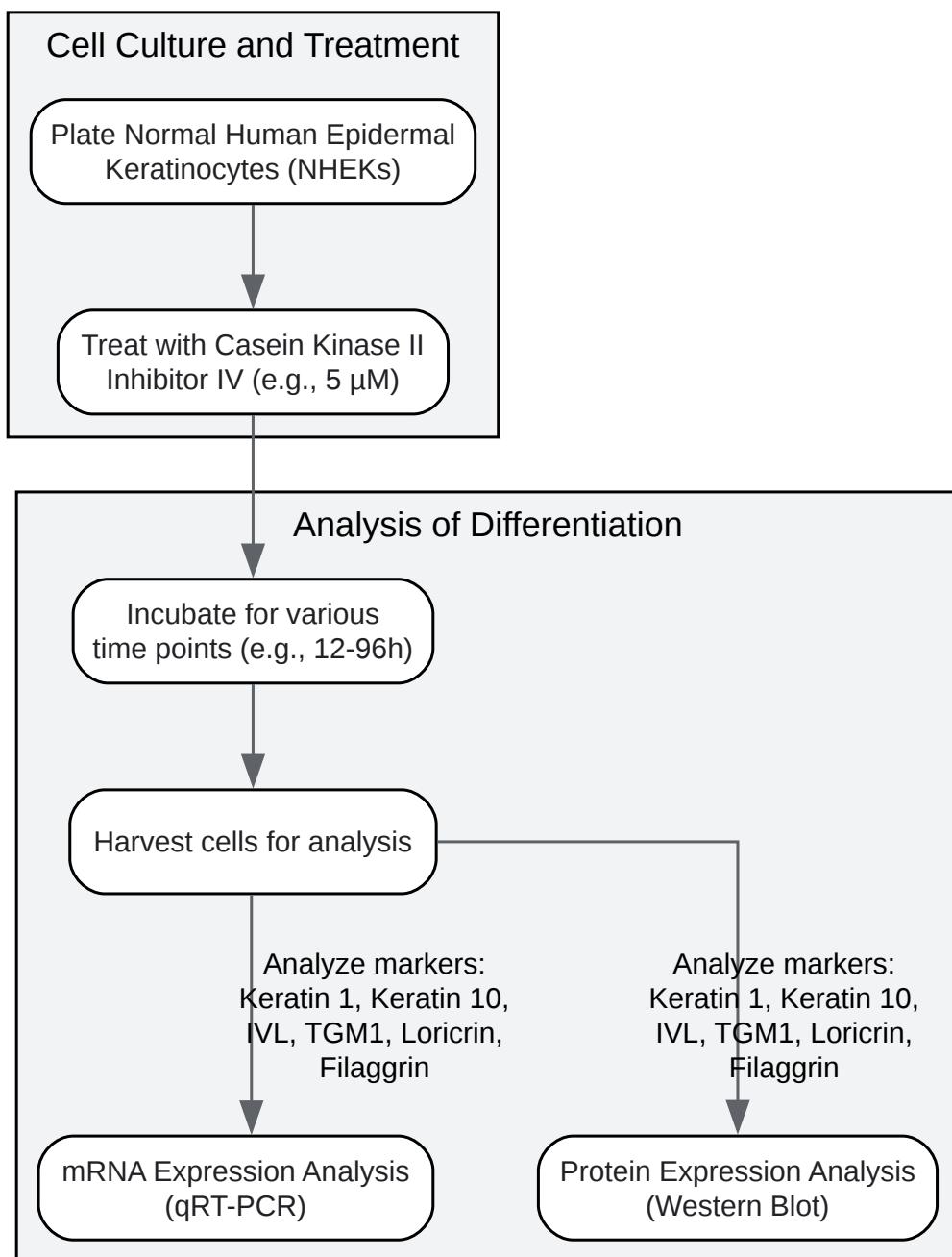
## Biological Activity and Mechanism of Action

**Casein Kinase II Inhibitor IV** is a potent, ATP-competitive inhibitor of CK2.[3][5] Its primary reported biological effect is the induction of terminal differentiation in normal human epidermal keratinocytes (NHEKs).[4]

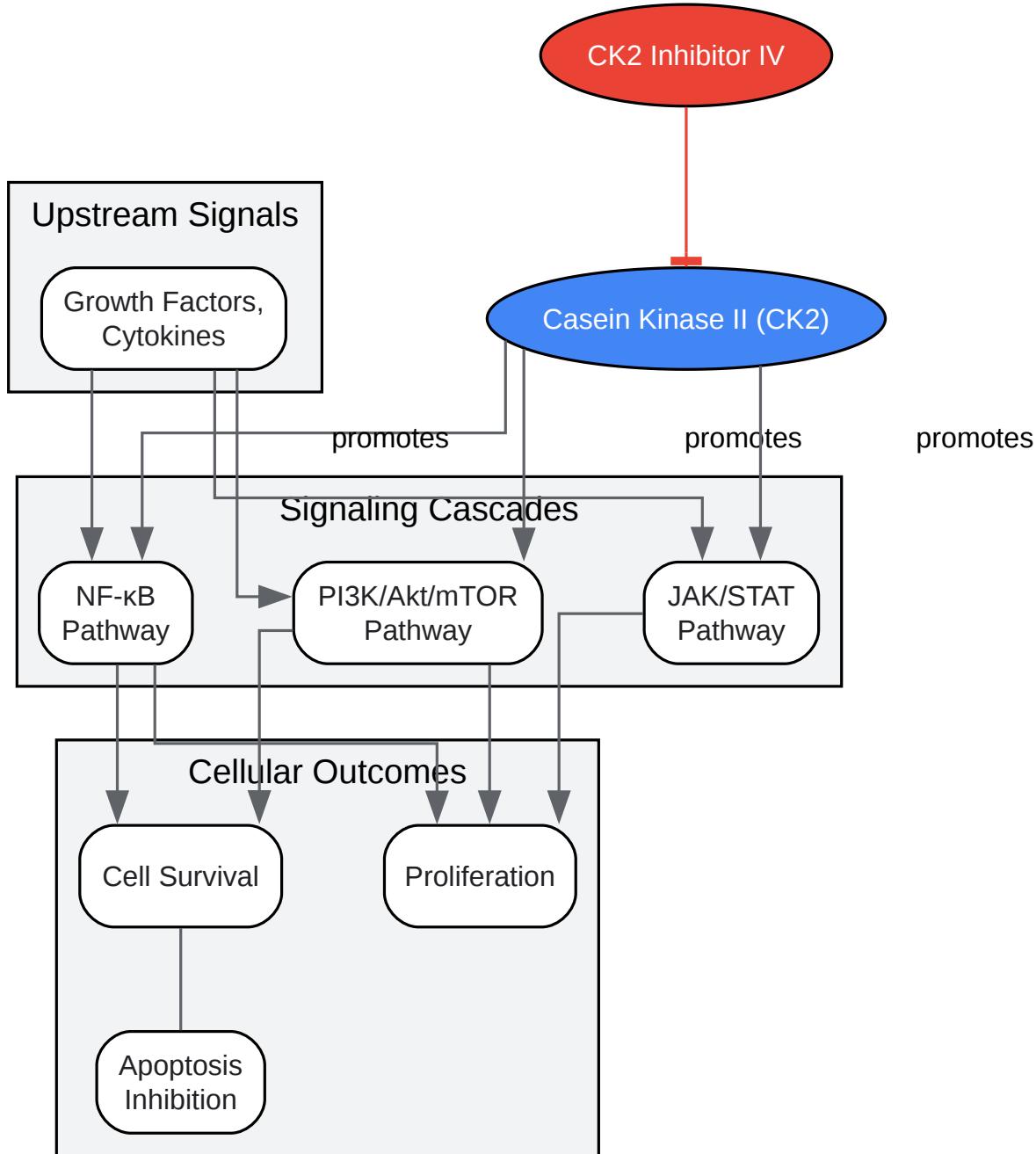
Treatment of NHEKs with this inhibitor leads to a time-dependent increase in the expression of key differentiation markers. Early markers such as keratins 1 and 10 are upregulated within 48 hours, while late-stage markers including involucrin (IVL), transglutaminase 1 (TGM1), loricrin, and filaggrin show increased expression at later time points (36-96 hours).[3][4] This demonstrates the inhibitor's ability to promote the maturation of epidermal progenitor cells.

The diagram below illustrates the workflow for assessing the inhibitor's effect on keratinocyte differentiation.

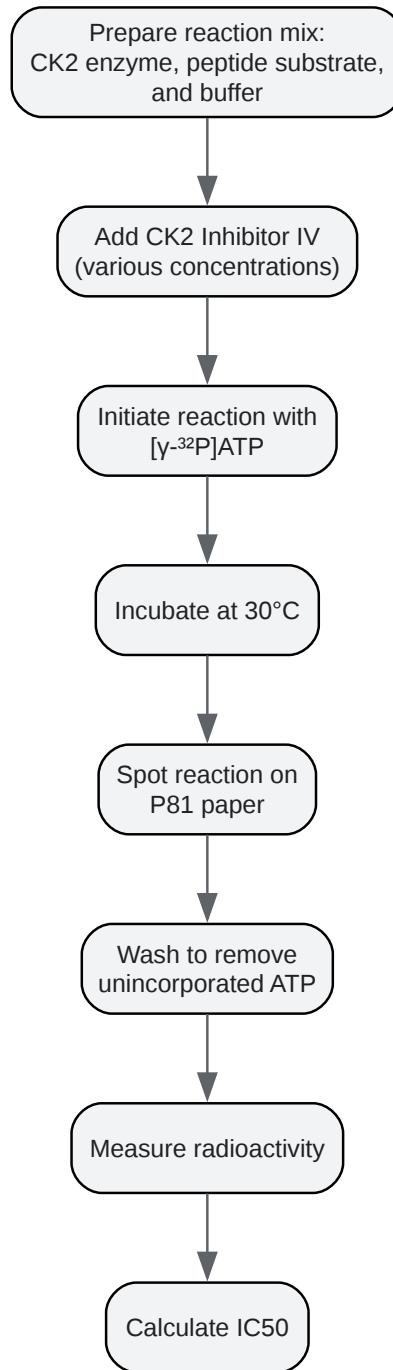
## Workflow for Keratinocyte Differentiation Assay



## Key Signaling Pathways Modulated by CK2



## In Vitro CK2 Kinase Assay Workflow

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